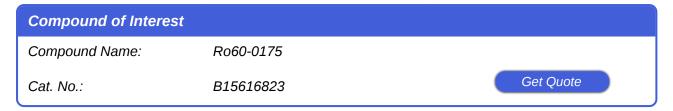


Application Notes and Protocols: Electrophysiological Effects of Ro60-0175 on VTA Neurons

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ro60-0175 is a selective agonist for the serotonin 2C (5-HT2C) receptor, a key player in the modulation of the mesolimbic dopaminergic system. The ventral tegmental area (VTA) is a critical hub in this system, with its dopamine (DA) neurons playing a central role in reward, motivation, and various psychiatric disorders. Understanding the electrophysiological impact of compounds like **Ro60-0175** on VTA neurons is crucial for elucidating the therapeutic potential of 5-HT2C receptor agonists. These application notes provide a comprehensive overview of the electrophysiological effects of **Ro60-0175** on VTA neurons, detailed experimental protocols, and a summary of key quantitative data.

Quantitative Data Summary

The administration of **Ro60-0175** has been shown to dose-dependently decrease the basal firing rate of dopamine neurons in the ventral tegmental area (VTA). The following table summarizes the key quantitative findings from in vivo electrophysiological studies.

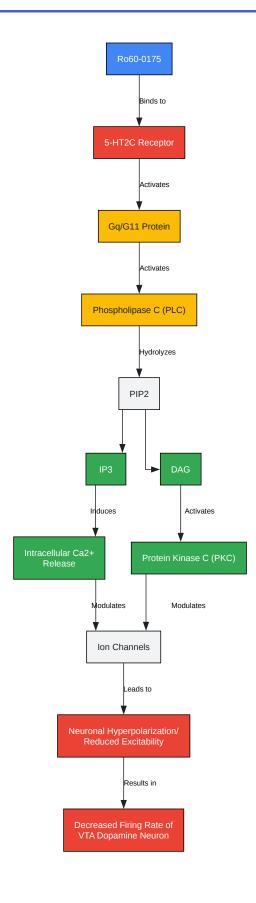


Drug Administration	Dose	Effect on VTA DA Neuron Firing Rate	Antagonist Blockade	Reference
Ro60-0175 (i.v.)	80 μg/kg	Dose-dependent decrease	-	[1]
Ro60-0175 (i.v.)	160 μg/kg	Dose-dependent decrease	-	[1]
Ro60-0175 (i.v.)	320 μg/kg	Maximal inhibition of 53.9 ± 15% below baseline	The selective 5-HT2C receptor antagonist SB 242084 completely blocked the inhibitory action.	[1]
Ro60-0175 (i.p.)	1 mg/kg	Associated with a significant 26 ± 4% decrease in dopamine release in the nucleus accumbens 60 minutes after injection.	The selective 5-HT2C receptor antagonist SB 242084 completely blocked the inhibitory action.	[1]

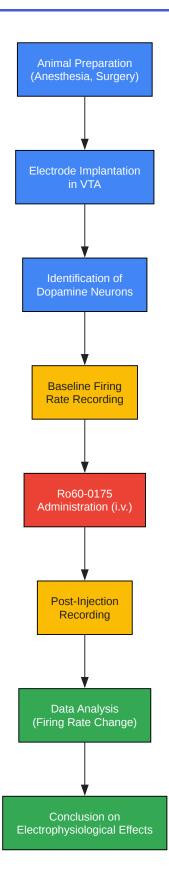
Signaling Pathway

The inhibitory effect of **Ro60-0175** on VTA dopamine neurons is mediated by the activation of 5-HT2C receptors. The binding of **Ro60-0175** to these G-protein coupled receptors is thought to initiate a signaling cascade that ultimately leads to a reduction in the spontaneous firing rate of these neurons.









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References

- 1. Biochemical and electrophysiological evidence that RO 60-0175 inhibits mesolimbic dopaminergic function through serotonin(2C) receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
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